

Application Notes and Protocols for Soil pH Determination Using Bromocresol Green

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Bromocresol green (sodium salt)

CAS No.: 99613-11-3

Cat. No.: B10823021

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

The determination of soil pH is a critical parameter in various scientific disciplines, including agricultural science, environmental monitoring, and microbiology. Soil pH influences nutrient availability, microbial activity, and the fate of pollutants. While electrometric methods using pH meters offer high accuracy, colorimetric methods utilizing pH indicators provide a rapid, cost-effective, and portable alternative for in-field and preliminary laboratory assessments.

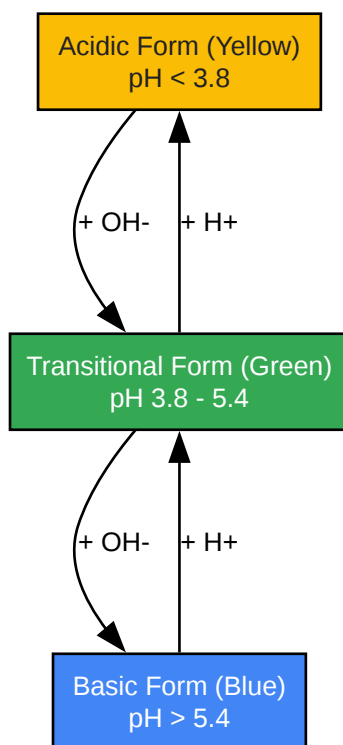
Bromocresol green is a sulfonephthalein dye that serves as an excellent pH indicator for acidic to neutral soils, with a distinct color transition in the pH range of 3.8 to 5.4.^{[1][2][3]} These application notes provide a comprehensive overview, detailed protocols, and performance data for the use of bromocresol green in soil pH testing kits.

Principle and Mechanism of Action

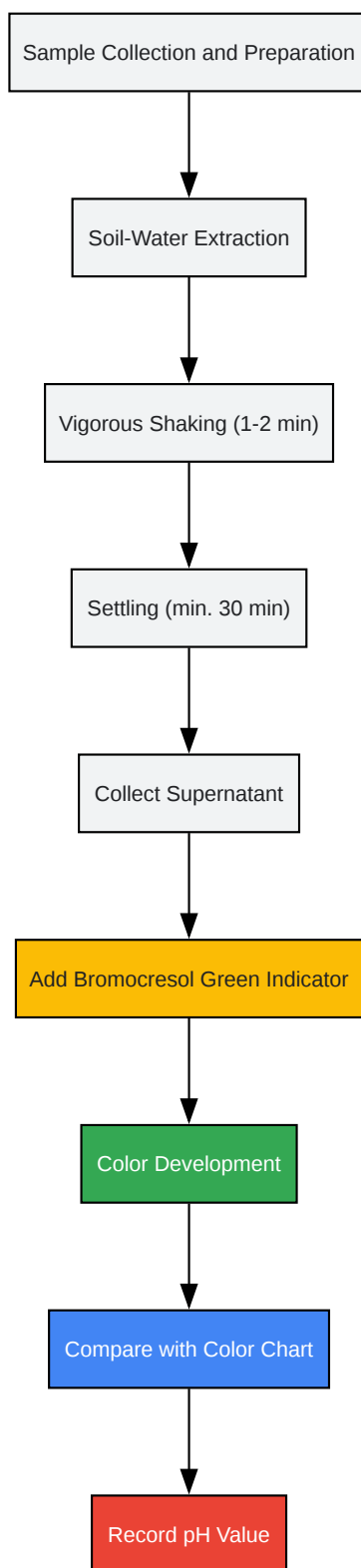
Bromocresol green (BCG) is a weak acid that exhibits a reversible color change in response to alterations in hydrogen ion concentration.^[2] The mechanism involves a structural transformation of the dye molecule. In acidic conditions (pH below 3.8), the lactone ring of the

sulfonephthalein structure is closed, and the molecule exists predominantly in its protonated, yellow form. As the pH increases (above 5.4), the lactone ring opens, and the molecule is deprotonated, leading to a more conjugated system that appears blue.^[1] In the transitional pH range, a mixture of the yellow and blue forms results in a green appearance. The pKa of bromocresol green is approximately 4.8.^[3]

Below is a diagram illustrating the chemical equilibrium of Bromocresol Green.



Chemical Equilibrium of Bromocresol Green



Experimental Workflow for Soil pH Testing

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Bromocresol green - Wikipedia \[en.wikipedia.org\]](#)
- [2. Indicating Solution pH 3.8 - 5.4 \(Bromocresol Green\) \[morphisto.de\]](#)
- [3. macschem.us \[macschem.us\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols for Soil pH Determination Using Bromocresol Green]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10823021/docs#application-notes-and-protocols-for-soil-ph-determination-using-bromocresol-green\]](https://www.benchchem.com/product/b10823021/docs#application-notes-and-protocols-for-soil-ph-determination-using-bromocresol-green)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check